

Personal protective equipment for handling Glycyl-D-threonine

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Compound of Interest

Compound Name: Glycyl-D-threonine

Cat. No.: B11750392

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Essential Safety and Handling of Glycyl-D-threonine

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **Glycyl-D-threonine**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Glycyl-D-threonine** is not readily available, data from related compounds like L-Threonine and DL-Threonine suggest that it is not classified as a hazardous substance.^{[1][2][3]} However, in a laboratory setting, adherence to good industrial hygiene and safety practices is crucial.^[4] The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2][4]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.[1][2][4]
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[2][4] If dust formation is likely, a particulate filter respirator (e.g., P1) may be necessary.[1]

Operational Plan

A systematic approach to handling **Glycyl-D-threonine** from receipt to use will minimize contamination risks and ensure the compound's stability.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (74807-44-6 for the dihydrate) on the label match the order.[5][6]

2. Storage:

- Store the compound in a dry, cool, and well-ventilated place.[4]
- Keep the container tightly closed to prevent moisture absorption.[4]
- Recommended storage is at room temperature, ideally below 15°C in a cool and dark place. For stock solutions, storage at -20°C (for up to one month) or -80°C (for up to six months) is

recommended to maintain stability.[5]

3. Preparation of Solutions:

- Handle the solid powder in a manner that avoids dust formation.[1]
- Consult product-specific information for appropriate solvents. To aid dissolution, techniques such as warming the solution to 37°C or using an ultrasonic bath may be employed.[5]
- When preparing solutions with co-solvents, ensure each solvent is fully dissolved before adding the next.[5]

4. Handling:

- Practice good industrial hygiene.[4]
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly after handling.

Disposal Plan

Based on the non-hazardous nature of related threonine compounds, standard disposal procedures for non-hazardous chemical waste can be followed.

1. Unused Product:

- Dispose of unused **Glycyl-D-threonine** in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Do not dispose of down the drain unless explicitly permitted by local wastewater treatment regulations.

2. Contaminated Materials:

- Dispose of contaminated labware (e.g., pipette tips, tubes) and PPE (e.g., gloves) as solid laboratory waste.
- Place contaminated materials in a suitable, closed container for disposal.

Experimental Workflow

The following diagram illustrates the key steps in the handling and workflow of **Glycyl-D-threonine**.

Workflow for Handling **Glycyl-D-threonine**

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